

"trans-2-Hexene" physical properties

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Compound of Interest

Compound Name: *trans-2-Hexene*

CAS No.: 592-43-8

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An In-depth Technical Guide to the Physical Properties of **trans-2-Hexene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-2-Hexene, an acyclic alkene, is a fundamental building block and intermediate in organic synthesis. Its utility spans from academic research exploring reaction mechanisms to industrial applications in polymer chemistry and the synthesis of fine chemicals. A thorough understanding of its physical properties is paramount for its safe handling, effective application in synthetic protocols, and accurate characterization. This guide provides a detailed examination of the core physical and chemical properties of **trans-2-Hexene**, grounded in established data to support laboratory and development endeavors.

Molecular and Chemical Identity

The unambiguous identification of a chemical substance is the foundation of scientific integrity. **trans-2-Hexene** is systematically identified by a set of unique descriptors that define its molecular structure and ensure its distinction from isomers such as cis-2-hexene and 1-hexene.

- IUPAC Name: (E)-hex-2-ene[1]
- Molecular Formula: C₆H₁₂[2]

- Molecular Weight: 84.16 g/mol [1][2]
- CAS Number: 4050-45-7
- SMILES String: CCC/C=C/C[2][3]
- InChI Key: RYPKRALMXUUNKS-HWKANZROSA-N[2][3]

The trans-configuration, designated by the '(E)-' prefix, refers to the orientation of the alkyl groups on opposite sides of the carbon-carbon double bond. This stereochemistry significantly influences the molecule's physical properties when compared to its cis-isomer.

Caption: Molecular structure of **trans-2-Hexene**.

Core Physicochemical Properties

The physical properties of **trans-2-Hexene** dictate its behavior under various experimental conditions. The following table summarizes these key characteristics.

Property	Value	Conditions	Source(s)
Appearance	Clear, colorless liquid	Standard Temperature and Pressure	[4][5]
Odor	Mild hydrocarbon	-	[2][6]
Boiling Point	68-69 °C	Atmospheric Pressure	[3][4][6][7]
Melting Point	-98.5 to -98 °C	-	[3][4][7][8]
Density	0.669 g/mL	25 °C	[3]
0.680 g/mL	20 °C	[4]	
Refractive Index (n _D)	1.393 - 1.396	20 °C	[3][4][7]
Vapor Pressure	173 mmHg	25 °C	[1][7]
263 mmHg	37.7 °C	[3][4]	
Flash Point	-20 °C (-4 °F)	Closed Cup	[6]
Solubility	Insoluble in water; Soluble in organic solvents (benzene, ether, ethanol)	25 °C	[1][2][5]

In-Depth Analysis of Physical Properties

State, Appearance, and Odor

At standard temperature and pressure, **trans-2-Hexene** exists as a clear, colorless liquid with a mild, non-descript hydrocarbon odor.[2][4][6] Its liquid state under typical laboratory conditions makes it a readily usable reagent and solvent.

Boiling and Melting Points

The boiling point of **trans-2-Hexene** is consistently reported in the range of 68-69°C.[3][6] The trans-configuration allows for a more linear molecular shape compared to its cis-isomer, leading to slightly different intermolecular packing and forces, which in turn affects boiling and melting points. The reported melting point has a wider range in the literature, with values from -149°C

to -98°C , though most sources converge around -98.5°C .^{[3][6][7][8][9]} This variability may stem from differences in measurement techniques or sample purity. For practical purposes, it is considered to have a very low freezing point.

Density and Refractive Index

The density of **trans-2-Hexene** is approximately 0.67-0.68 g/mL near room temperature, indicating it is significantly less dense than water.^{[3][4]} The refractive index, a measure of how light propagates through the substance, is a critical parameter for purity assessment and is typically measured at 20°C using the sodium D-line (589 nm). The value for **trans-2-Hexene** is consistently reported around 1.393-1.396.^{[3][7][10]} Any significant deviation from this value can indicate the presence of impurities or isomeric contamination.

Solubility Profile

As a non-polar hydrocarbon, **trans-2-Hexene** is practically insoluble in water but exhibits high solubility in a wide range of non-polar and weakly polar organic solvents, such as ethanol, ether, and benzene.^{[1][2]} This "like dissolves like" principle is fundamental to its use in organic synthesis, where it can serve as a non-polar reaction medium or be easily separated from aqueous phases during workup procedures.

Vapor Pressure and Flammability

trans-2-Hexene is a volatile compound, as evidenced by its relatively high vapor pressure (173 mmHg at 25°C).^{[1][7]} This volatility, combined with a very low flash point of -20°C , makes it a highly flammable liquid.^[6] The flash point is the lowest temperature at which the liquid can vaporize to form an ignitable mixture in air. This property underscores the critical need for stringent safety protocols, including storage in a designated flammables area and handling away from all potential ignition sources.^[4]

Spectroscopic and Analytical Characterization

Confirming the identity and purity of **trans-2-Hexene** is a crucial step in any research or development workflow. A multi-technique approach provides a self-validating system for quality control.

Experimental Protocol for Identity Verification

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Objective: To assess purity and confirm molecular weight.
 - Methodology: A dilute solution of the sample in a volatile solvent (e.g., hexane) is injected into a GC equipped with a non-polar column. The retention time is compared against a known standard. The eluent is directed into a mass spectrometer.
 - Expected Outcome: A single major peak on the chromatogram indicates high purity. The mass spectrum should show a molecular ion (M⁺) peak at m/z = 84, corresponding to the molecular weight of hexene, along with a characteristic fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Objective: To confirm the molecular structure and verify the trans-stereochemistry.
 - Methodology: The sample is dissolved in a deuterated solvent (e.g., CDCl₃) and analyzed by ¹H and ¹³C NMR.
 - Expected Outcome: The ¹H NMR spectrum is definitive for the trans-isomer. The vinylic protons (-CH=CH-) will appear as a multiplet with a characteristic large coupling constant (³J) of approximately 11-18 Hz, which is significantly different from the smaller coupling constant observed for the cis-isomer (6-15 Hz).[\[11\]](#) The ¹³C NMR will show distinct signals for the vinylic, allylic, and methyl carbons.
- Infrared (IR) Spectroscopy:
 - Objective: To identify key functional groups.
 - Methodology: A thin film of the liquid sample is analyzed via FTIR.
 - Expected Outcome: The spectrum should display a characteristic C=C stretching vibration. While not definitive for stereochemistry on its own, it confirms the presence of the alkene functional group.[\[10\]](#)[\[12\]](#)

Safety, Handling, and Storage

The hazardous nature of **trans-2-Hexene** necessitates strict adherence to safety protocols.

- Primary Hazards:
 - Flammability: Highly flammable liquid and vapor.[4]
 - Aspiration Hazard: May be fatal if swallowed and enters airways.[13][14]
 - Irritation: Causes skin and serious eye irritation.[13][14]
- Handling Procedures:
 - Work in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[14]
 - Keep away from heat, sparks, open flames, and other ignition sources.[15]
 - Use explosion-proof electrical equipment.
 - Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[14]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[4]
 - Ground and bond containers when transferring material to prevent static discharge.

Conclusion

trans-2-Hexene is a valuable chemical with well-defined physical properties. Its low boiling point, high volatility, and characteristic spectroscopic signatures are key parameters that inform its application and handling. For researchers and developers, a comprehensive grasp of these properties—from its molecular identity and physicochemical constants to its safety profile—is essential for conducting reliable, safe, and reproducible science.

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